

Application Note: High-Resolution Insights into Fluorinated RNA using ^{19}F NMR Spectroscopy

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Compound of Interest

Compound Name: *DMTr-4'-F-U-CED-TBDMS phosphoramidite*
Cat. No.: *B12421144*

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Audience: Researchers, scientists, and drug development professionals.

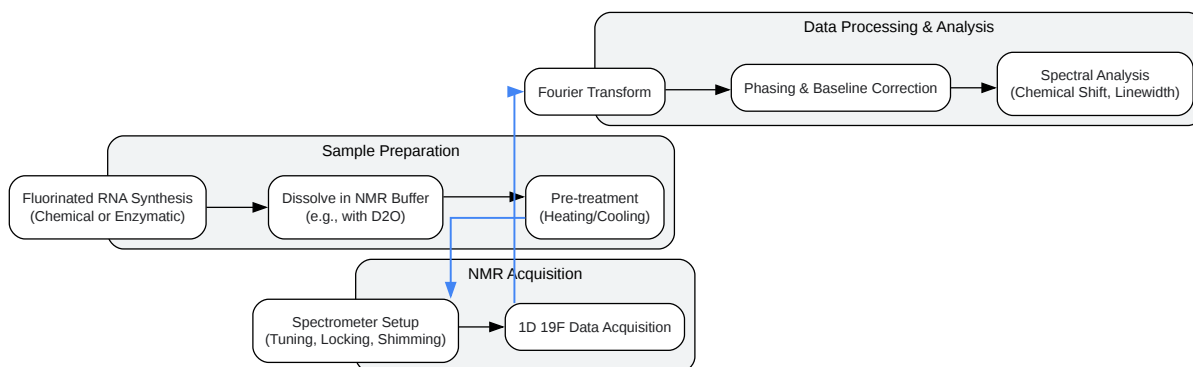
Introduction

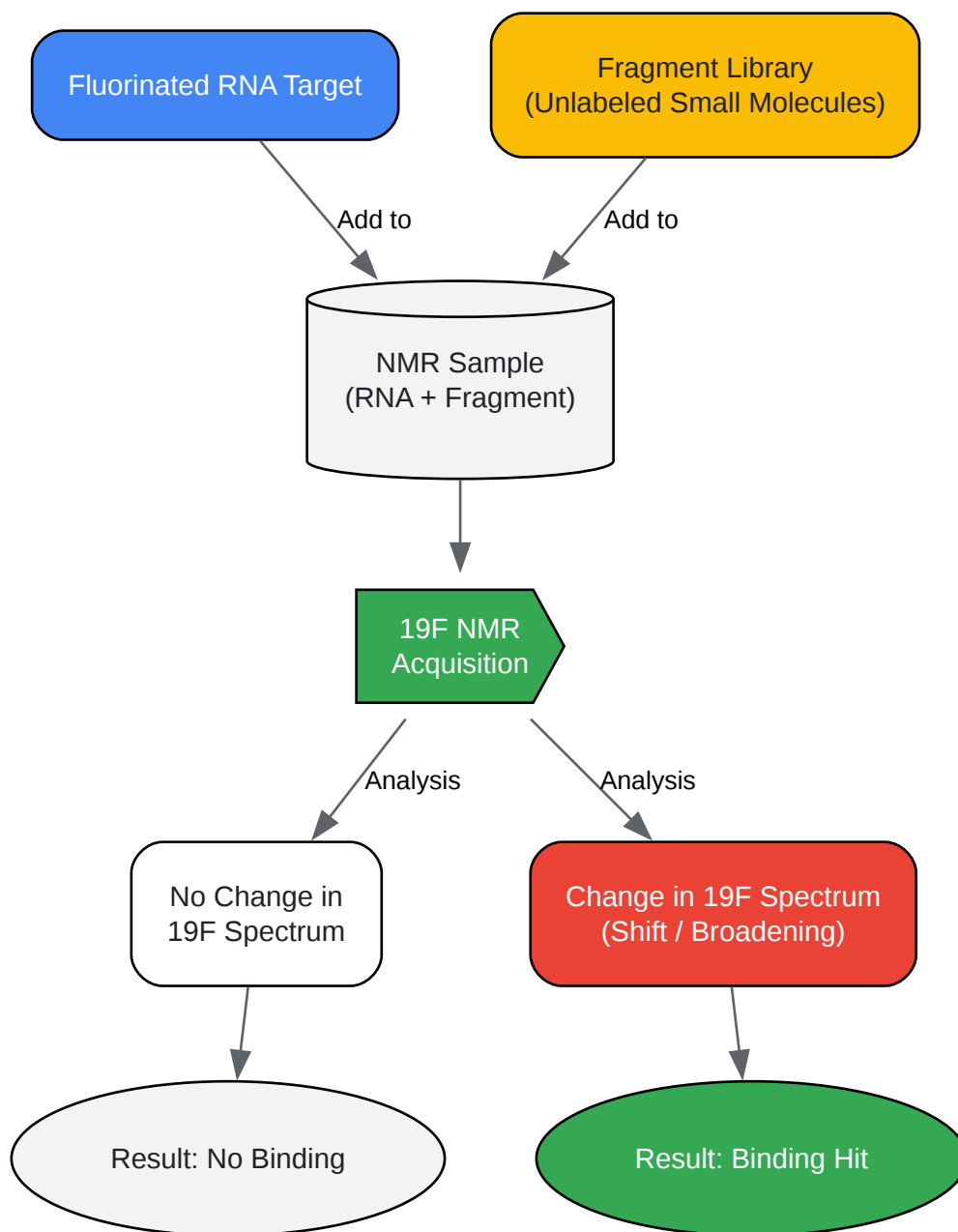
RNA molecules are crucial players in a myriad of biological processes, making them increasingly important targets for therapeutic intervention.[1] Fluorine-19 Nuclear Magnetic Resonance (^{19}F NMR) spectroscopy has emerged as a powerful and sensitive tool for studying the structure, dynamics, and ligand interactions of RNA.[2] The unique properties of the ^{19}F nucleus—including 100% natural abundance, high sensitivity, and a wide chemical shift range—provide significant advantages for RNA studies.[3][4] Since fluorine is virtually absent in biological systems, ^{19}F NMR offers background-free spectra, enabling clear observation of fluorinated RNA molecules even in complex environments.[3][5]

This application note provides a detailed experimental setup and protocols for conducting ^{19}F NMR spectroscopy on fluorinated RNA, from sample preparation to data acquisition and processing. These methodologies are particularly relevant for applications in drug discovery, such as fragment-based screening and characterizing RNA-ligand interactions.[2][5]

Experimental Workflow

The overall experimental workflow for ^{19}F NMR spectroscopy of fluorinated RNA involves several key stages, from the preparation of the labeled RNA sample to the final analysis of the NMR data.





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References

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- [3. Solution NMR readily reveals distinct structural folds and interactions in doubly 13C- and 19F-labeled RNAs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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- [5. researchgate.net \[researchgate.net\]](#)
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